

ammonium methacrylate CAS number and molecular weight

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Compound of Interest

Compound Name: Ammonium methacrylate

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An In-depth Technical Guide to Ammonium Methacrylate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **ammonium methacrylate**, a versatile monomer with significant applications in polymer science and pharmaceutical formulations. This document details its chemical and physical properties, synthesis and polymerization methodologies, and its role in drug delivery systems.

Core Properties of Ammonium Methacrylate

Ammonium methacrylate is the ammonium salt of methacrylic acid. Its chemical structure consists of a polymerizable methacrylate group and an ionic ammonium cation, which impart unique characteristics to the resulting polymers.

Physicochemical Data

The key quantitative data for **ammonium methacrylate** are summarized in the table below for easy reference and comparison.

Property	Value	References
CAS Number	16325-47-6	[1][2][3]
Molecular Formula	C ₄ H ₉ NO ₂	[1][4]
Molecular Weight	103.12 g/mol	[1][2][3][4]
IUPAC Name	azanium;2-methylprop-2-enoate	[2]
Synonyms	Ammonium 2-methylprop-2-enoate, 2-Propenoic acid, 2-methyl-, ammonium salt	[1][2]

Synthesis and Polymerization

Ammonium methacrylate serves as a fundamental building block for various polymers and copolymers. Its synthesis and subsequent polymerization are critical processes for tailoring material properties for specific applications.

Synthesis of Ammonium Methacrylate

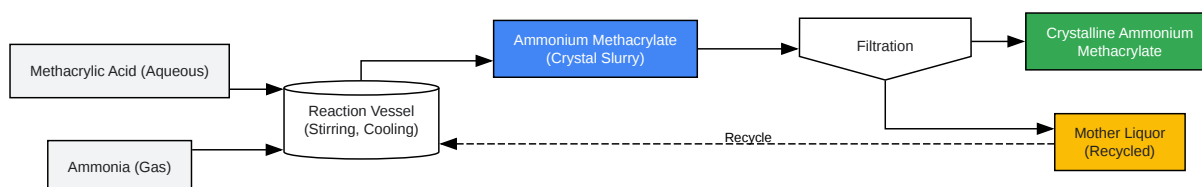
The most direct method for producing **ammonium methacrylate** is through the neutralization reaction of methacrylic acid with an ammonium source, typically ammonia.[3]

Experimental Protocol: Synthesis of **Ammonium Methacrylate**

- **Reaction Setup:** In a four-necked flask equipped with a gas inlet tube, a stirrer, a thermometer, and a gas outlet, place a saturated aqueous solution of **ammonium methacrylate** or the mother liquor from a previous synthesis.
- **Ammonia Introduction:** While stirring, introduce ammonia gas into the solution.
- **Methacrylic Acid Addition:** Replace the gas inlet with a dropping funnel and add methacrylic acid dropwise to the mixture, maintaining continuous stirring.
- **Temperature Control:** Throughout the reaction, maintain the temperature of the mixture between 20 and 30°C by cooling.

- **Product Formation:** A crystal slurry of **ammonium methacrylate** will be formed.
- **Isolation:** The crystalline product can be isolated by filtration. The resulting mother liquor can be reused in subsequent syntheses.

Logical Flow of **Ammonium Methacrylate** Synthesis



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Caption: Logical workflow for the synthesis of **ammonium methacrylate**.

Polymerization of **Ammonium Methacrylate**

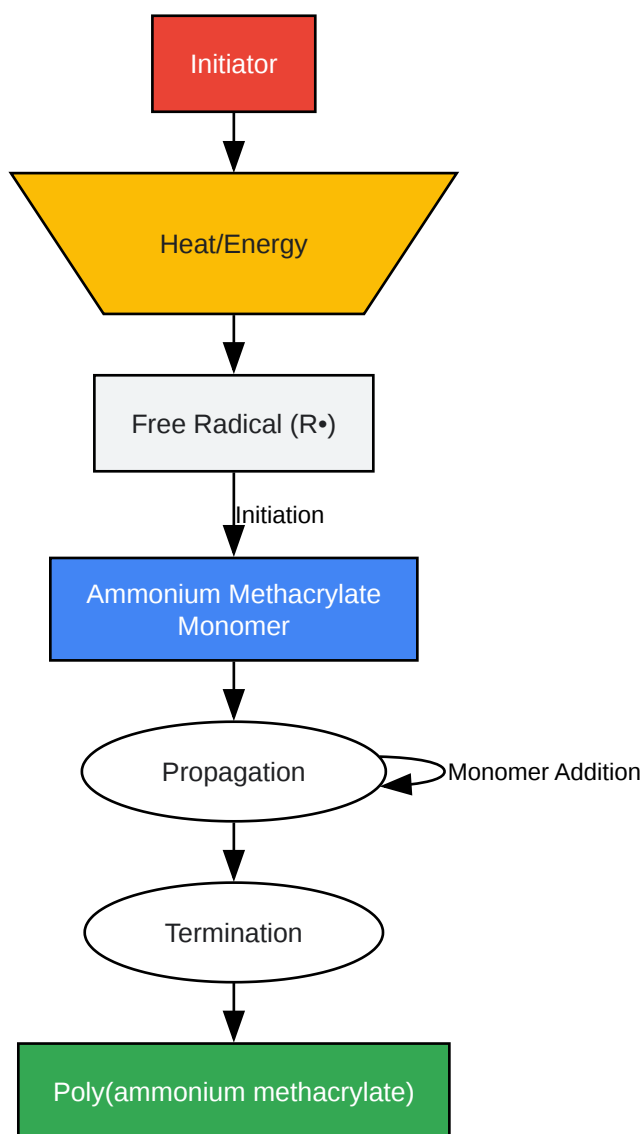
Ammonium methacrylate readily undergoes polymerization, often via free-radical mechanisms, to form poly(**ammonium methacrylate**) or can be copolymerized with other monomers to create materials with a wide range of properties.

Experimental Protocol: Free-Radical Polymerization (General)

- **Monomer Solution:** Prepare a solution of **ammonium methacrylate** in a suitable solvent (e.g., water).
- **Initiator Addition:** Add a free-radical initiator to the solution. The choice of initiator depends on the desired reaction conditions (e.g., thermal or redox initiators).
- **Inert Atmosphere:** Purge the reaction vessel with an inert gas (e.g., nitrogen or argon) to remove oxygen, which can inhibit free-radical polymerization.
- **Polymerization Reaction:** Heat the mixture to the appropriate temperature to initiate polymerization. The reaction time can vary from a few hours to 24 hours.

- Polymer Isolation: Precipitate the resulting polymer by adding the reaction mixture to a non-solvent (e.g., methanol).
- Purification and Drying: Filter the precipitated polymer, wash it to remove unreacted monomer and initiator, and dry it under vacuum to a constant weight.

Free-Radical Polymerization Pathway



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Caption: General signaling pathway for free-radical polymerization.

Applications in Drug Development

Ammonium methacrylate copolymers are widely used as pharmaceutical excipients in oral solid dosage forms.[1] Their primary function is to control the release of the active pharmaceutical ingredient (API).

Controlled Drug Release

Copolymers of **ammonium methacrylate** are key components in the formulation of time-released pharmaceutical products.[1] These polymers can be used to create coatings for tablets and matrices for controlled-release formulations.[5][6] The permeability of these polymers, influenced by the presence of ammonium groups, allows for pH-independent drug release.[1]

Mechanism of Controlled Drug Release



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Caption: Role of **ammonium methacrylate** copolymer in drug release.

Antibacterial Properties

Quaternary **ammonium methacrylates**, which are derivatives of **ammonium methacrylate**, have demonstrated antibacterial activity.[4][7] This property is particularly valuable in dental restorative materials to inhibit bacterial growth and prevent secondary caries.[4][7]

Safety and Handling

A safety data sheet for ammonio methacrylate copolymer type A indicates that it is not classified as hazardous.[8] However, standard laboratory safety practices should always be followed. This includes wearing appropriate personal protective equipment such as gloves and safety glasses, and ensuring adequate ventilation when handling the material.[8] In case of spills, it is recommended to avoid generating dust and to collect the material in a suitable container for disposal.[8]

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